

ML67-33: A Selective Activator of Mechanosensitive K2P Channels

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Compound of Interest

Compound Name: **ML67-33**

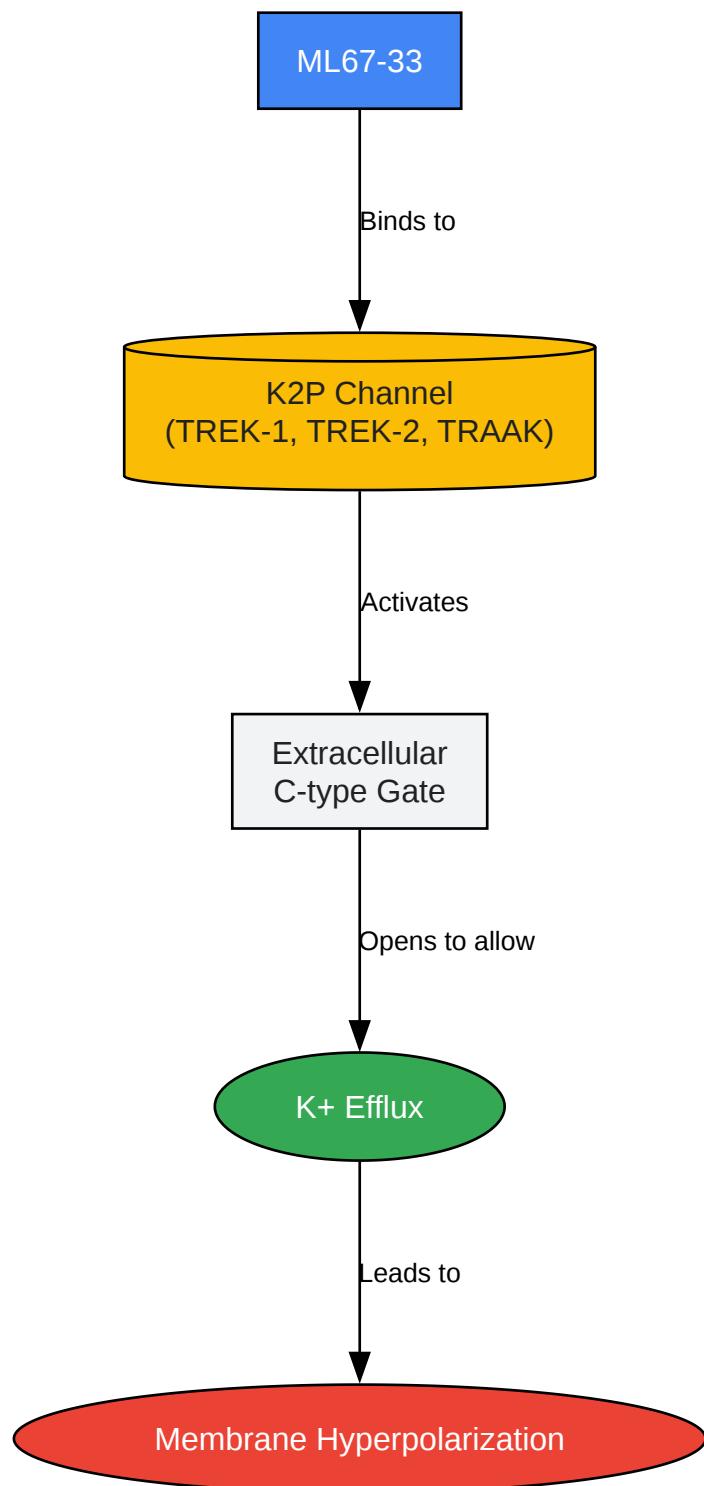
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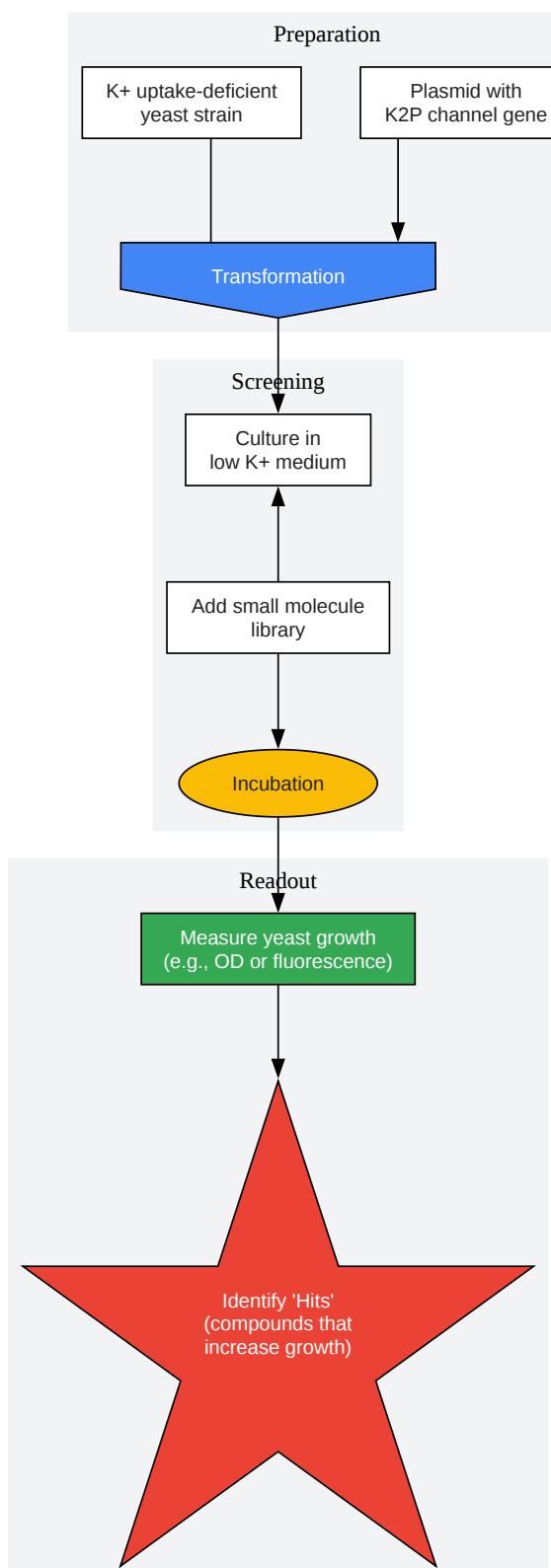
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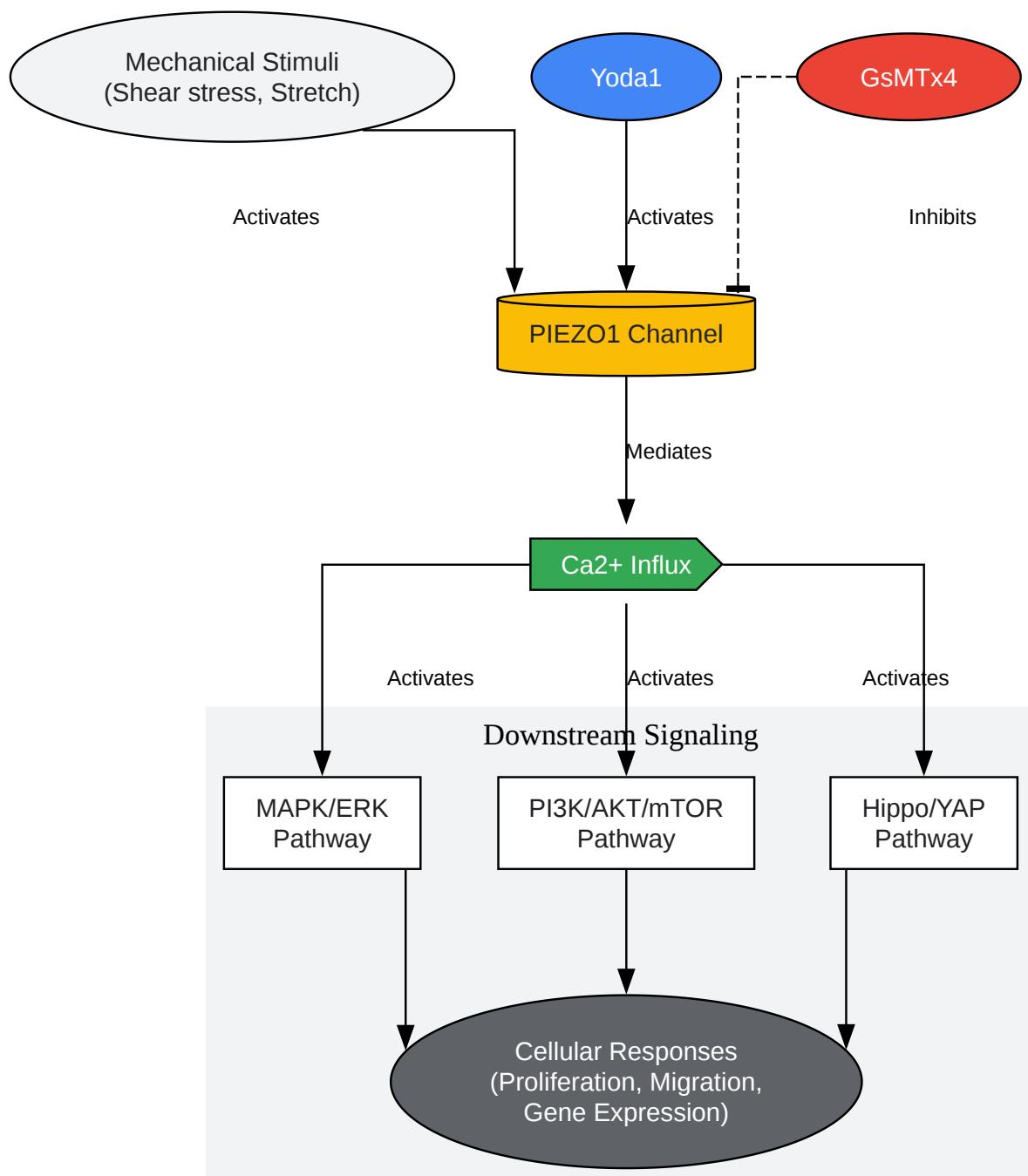
ML67-33 is a small molecule that has been identified as a selective activator of the temperature- and mechano-sensitive K2P channels.^[1] It is a dihydroacridine analog developed through a combination of a yeast-based high-throughput screen and subsequent structure-activity relationship studies.^[1]

Mechanism of Action

ML67-33 exerts its activating effect on K2P channels through a novel mechanism. Biophysical studies have shown that it reversibly increases channel currents by directly activating the extracellular selectivity filter-based C-type gate.^[1] This gate is a core component of the channel's gating apparatus, where various modulatory inputs converge.^[1] The action of **ML67-33** is independent of the C-terminal domain, which is another known regulatory site for these channels.^[2]





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References

- 1. A High-Throughput Functional Screen Identifies Small Molecule Regulators of Temperature- and Mechano-Sensitive K2P Channels - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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